

# Oxazine 750: A Comprehensive Technical Guide to its Synthesis and Chemical Structure

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## Compound of Interest

Compound Name: Oxazine 750

Cat. No.: B1220077

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This technical guide provides an in-depth overview of the synthesis, chemical structure, and spectroscopic properties of **Oxazine 750**, a fluorescent dye with applications in laser technology and as a fluorescent probe. This document details a plausible synthetic pathway, summarizes key quantitative data, and outlines the experimental protocols.

## Chemical Structure and Properties

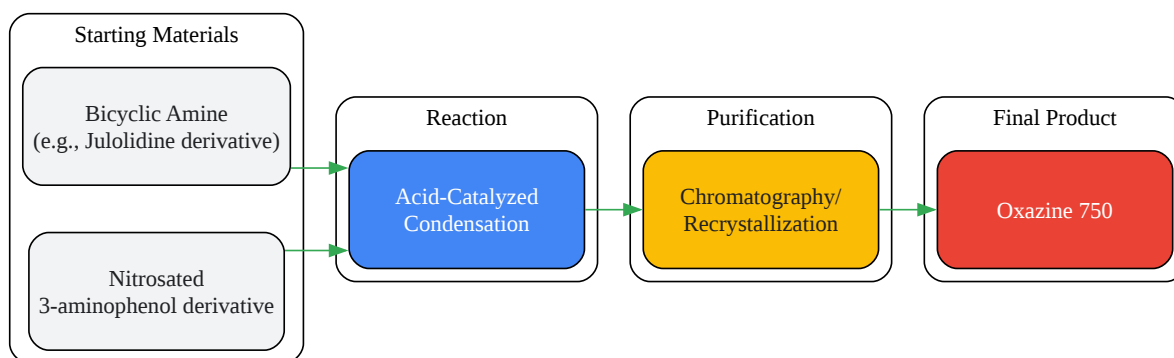
**Oxazine 750**, systematically named ethyl(3-oxa-14,21-diazaheptacyclo[15.7.1.0<sup>2,15</sup>.0<sup>4,13</sup>.0<sup>7,12</sup>.0<sup>21,25</sup>]pentacos-1(25),2(15),4,7,9,11,13,16-octaen-6-ylidene)azanum, is a complex heterocyclic organic cation.<sup>[1]</sup> Its structure features a benzo[a]phenoxazinium core with a fused quinolizino ring system. This extensive conjugation is responsible for its absorption and emission in the red to near-infrared region of the electromagnetic spectrum. The molecule is typically available as a chloride or perchlorate salt.<sup>[2]</sup>

## Synthesis of Oxazine 750

While a specific, detailed experimental protocol for the synthesis of **Oxazine 750** is not readily available in the public domain, a plausible synthetic route can be constructed based on the general synthesis of benzo[a]phenoxazinium dyes. This typically involves the acid-catalyzed condensation of a nitrosated 3-aminophenol derivative with a suitable aromatic amine.

## Proposed Synthetic Workflow

The synthesis of **Oxazine 750** likely proceeds through a multi-step process culminating in the formation of the characteristic fused heterocyclic system. A key step is the acid-catalyzed condensation of a nitrosated aminophenol with an appropriate bicyclic amine.



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Caption: A generalized workflow for the synthesis of **Oxazine 750**.

## Experimental Protocols

The following is a plausible, reconstructed experimental protocol for the synthesis of **Oxazine 750** based on general procedures for related oxazine dyes.[3]

Materials:

- A suitable 3-aminophenol derivative
- A julolidine-like bicyclic amine
- Sodium nitrite
- Hydrochloric acid

- A suitable organic solvent (e.g., ethanol, dimethylformamide)
- Condensing agent (e.g., a strong acid)

#### Procedure:

- Nitrosation of the 3-aminophenol derivative: The chosen 3-aminophenol derivative is dissolved in an acidic aqueous solution (e.g., hydrochloric acid) and cooled to 0-5 °C. An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature to yield the nitrosated intermediate.
- Condensation Reaction: The nitrosated intermediate is then added to a solution of the bicyclic amine in an appropriate solvent. A strong acid is added as a condensing agent, and the reaction mixture is heated to facilitate the cyclization and formation of the benzo[a]phenoxazinium core.
- Isolation and Purification: After the reaction is complete, the crude product is isolated, often by precipitation upon cooling or addition of a non-solvent. Purification is typically achieved through recrystallization from a suitable solvent or by column chromatography to yield the pure **Oxazine 750** dye.

## Quantitative Data

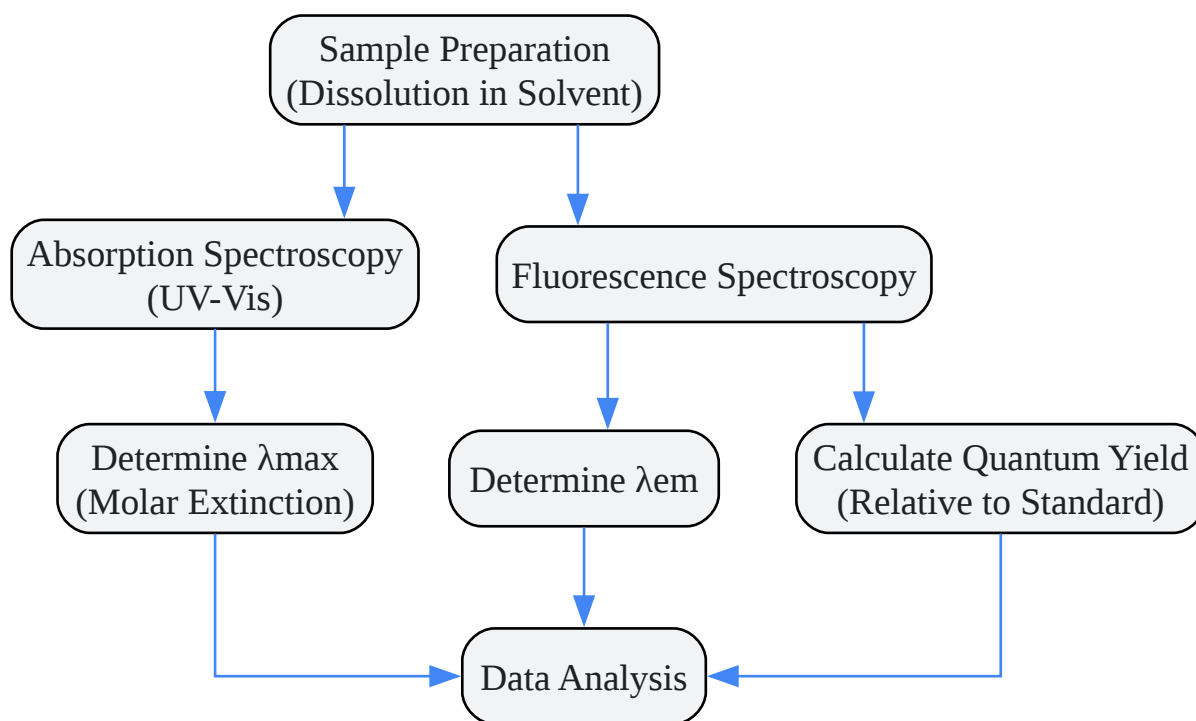
The spectroscopic properties of **Oxazine 750** are crucial for its applications. The following table summarizes key quantitative data for **Oxazine 750** in various solvents.

Property	Value	Solvent	Reference
Molecular Formula	C <sub>24</sub> H <sub>24</sub> N <sub>3</sub> O <sup>+</sup>	-	[1]
Molecular Weight	370.47 g/mol	-	[1]
Absorption Maximum (λ <sub>max</sub> )	666 nm	Aqueous Media	[4]
Absorption Shoulder (λ <sub>shoulder</sub> )	612 nm	Aqueous Media	[4]
Absorption Maximum (λ <sub>max</sub> )	~650 nm	Ethanol	[4]
Emission Maximum (λ <sub>em</sub> )	~690 nm	Ethanol	[5]
Fluorescence Quantum Yield (Φ <sub>F</sub> )	< 0.1	Ethanol	[6]

Note: The fluorescence quantum yield provided is for the related Oxazine 1 perchlorate and serves as an estimate for **Oxazine 750**.

## Logical Relationships in Spectroscopic Analysis

The analysis of **Oxazine 750**'s spectroscopic properties involves a logical flow from sample preparation to data acquisition and interpretation.



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Caption: Logical workflow for spectroscopic characterization of **Oxazine 750**.

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## References

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